

# NADPH tetrasodium salt preparation stock solutions

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## Compound Focus: Nadph tetrasodium salt

CAS No.: 2646-71-1

Cat. No.: S649674

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## Application Notes: NADPH Tetrasodium Salt

NADPH (Nicotinamide Adenine Dinucleotide Phosphate) in its reduced tetrasodium salt form is a critical cofactor in numerous biochemical pathways. It serves as a primary electron donor in **reductive biosynthesis** and **cytochrome P450-mediated reactions**, and is essential for maintaining the cellular antioxidant defense system by regenerating reduced glutathione (GSH) [1] [2]. Its tetrasodium salt form is favored for its enhanced solubility in aqueous solutions [3].

## Biological Functions and Applications

**NADPH tetrasodium salt** is indispensable in modern biochemical and pharmacological research. The table below summarizes its core biological roles and associated research applications.

Biological Role	Description	Research Applications
Reductive Biosynthesis [1]	Provides reducing equivalents for anabolic pathways.	Studies on <b>lipid synthesis, cholesterol synthesis, and fatty acid chain elongation</b> [1] [3].

Biological Role	Description	Research Applications
<b>Antioxidant Defense</b> [1]	Maintains levels of reduced glutathione (GSH) to protect against reactive oxygen species (ROS) [1].	Models for studying <b>oxidative stress</b> and redox signaling [3].
<b>Detoxification</b> [1]	Serves as the electron source for cytochrome P450 enzymes involved in the metabolism of drugs, steroids, and other compounds [1].	<b>Drug metabolism studies</b> and <b>metabolic stability assays</b> in liver microsomes [2].
<b>Immune Function</b> [1]	Used by NADPH oxidase in immune cells to generate free radicals for destroying pathogens (respiratory burst) [1].	Research into <b>immune cell function</b> and inflammation [3].

## Preparation of Stock Solutions

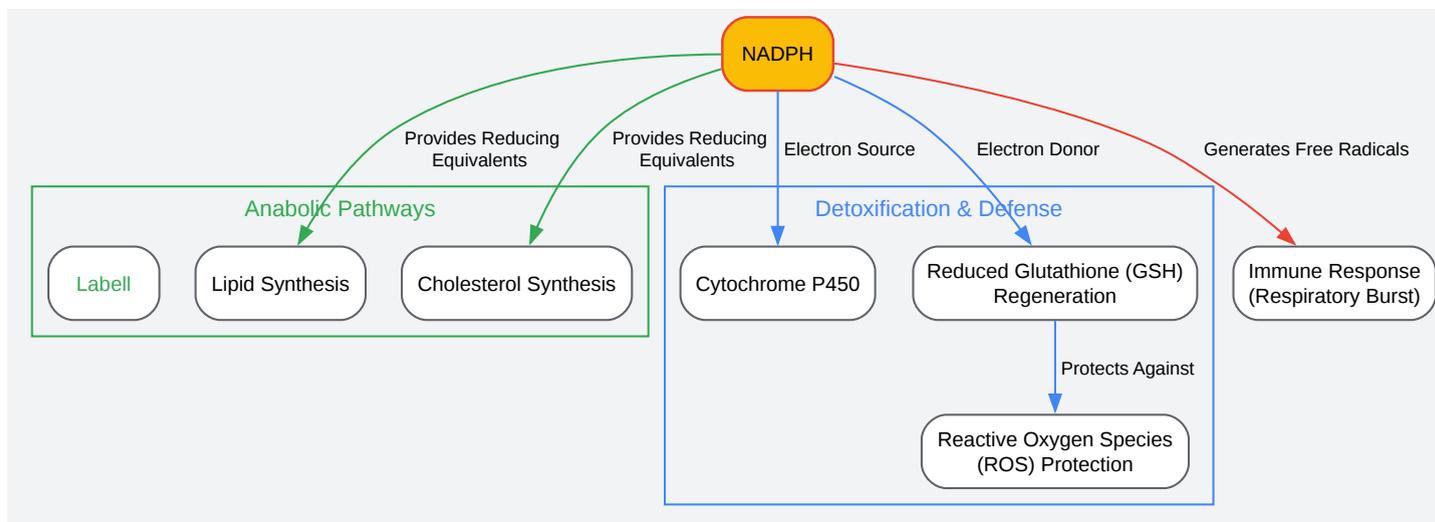
A properly prepared stock solution is critical for experimental reproducibility.

- **Solvent:** Use purified water (e.g., Milli-Q). The salt is highly soluble, with a solubility of **50 mg/mL** (approximately **60 mM**) [4] [2].
- **Storage:** Aliquot the solution and **store at -20°C** [4] [2]. Stock solutions are typically stable for up to **2 months** under these conditions [2]. The solid compound should be stored desiccated at -20°C as it is hygroscopic [2].

### Protocol: Preparing a 50 mM Stock Solution

- **Calculate the Mass:** To prepare 1 mL of a 50 mM stock solution, use the molecular weight of **833.35 g/mol** [5] [4] [3].
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass} = 0.050 \text{ mol/L} \times 0.001 \text{ L} \times 833.35 \text{ g/mol} \times 1000 = \mathbf{41.67 \text{ mg}}$
- **Weigh:** Accurately weigh out 41.67 mg of **NADPH tetrasodium salt**.
- **Dissolve:** Transfer the powder to a 1 mL volumetric tube and add water to the 1 mL mark. Gently vortex or invert until completely dissolved.
- **Aliquot and Store:** Immediately aliquot the solution into small, single-use tubes to minimize freeze-thaw cycles and store at -20°C [2].

The following diagram illustrates the electron transfer role of NADPH in key biochemical pathways.



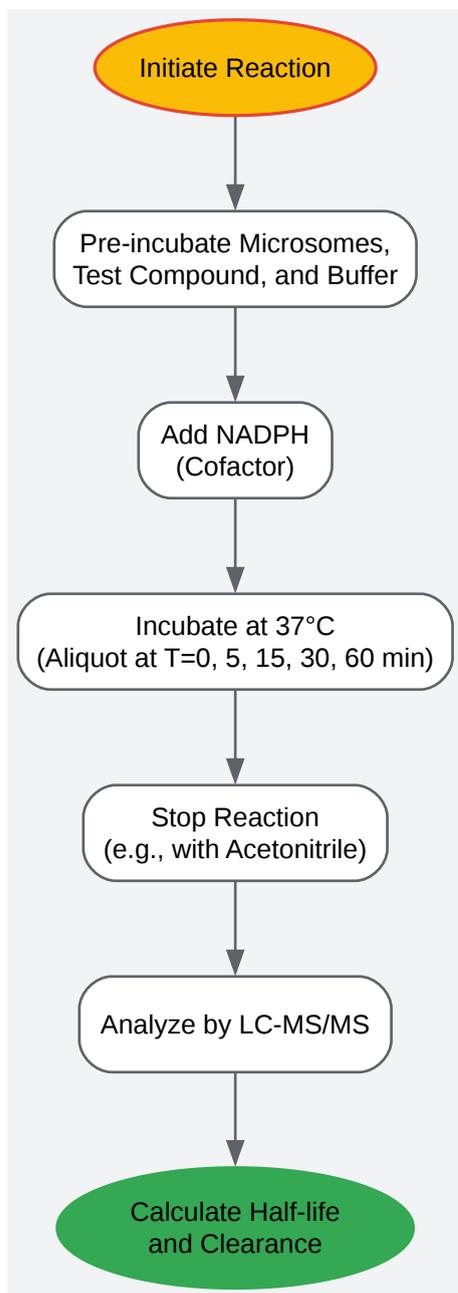
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*Diagram: The Central Role of NADPH as an Electron Donor in Key Biochemical Pathways.*

## Experimental Protocol Example: Microsomal Metabolic Stability Assay

This protocol is commonly used in drug development to assess how quickly a compound is metabolized by liver enzymes [2].

**Workflow Overview** The assay involves incubating the test compound with liver microsomes in the presence of NADPH and measuring the disappearance of the parent compound over time.



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*Diagram: Experimental Workflow for a Microsomal Metabolic Stability Assay.*

### Materials and Reagents

- **Test compound:** Dissolved in an appropriate solvent (e.g., DMSO).
- **Liver microsomes:** Typically from human or relevant animal species (commercially available).
- **NADPH tetrasodium salt:** Prepare a **50 mM stock solution** in water as described above.
- **Assay buffer:** 100 mM potassium phosphate buffer (pH 7.4), containing 1-3 mM MgCl<sub>2</sub>.

- **Stop solution:** Acetonitrile (often chilled).
- **Equipment:** Water bath or thermoshaker (37°C), microcentrifuge, LC-MS/MS system.

### Step-by-Step Procedure

- **Preparation:** Prepare a master mix containing liver microsomes (e.g., 0.1-0.5 mg/mL final protein concentration) and the test compound in pre-warmed (37°C) assay buffer. Distribute the mix into microcentrifuge tubes.
- **Pre-incubation:** Pre-incubate the tubes for 5 minutes at 37°C in a thermoshaker.
- **Initiate Reaction:** Start the reaction by adding the NADPH stock solution to a final concentration of **1 mM**.
  - *Negative Control:* For a no-cofactor control, add an equal volume of water instead of the NADPH solution.
- **Incubation and Sampling:** Continue incubation at 37°C. Remove aliquots (e.g., 50 µL) from the reaction mixture at predetermined time points (e.g., 0, 5, 15, 30, and 60 minutes).
- **Stop Reaction:** Immediately transfer each aliquot to a tube containing a sufficient volume of ice-cold acetonitrile (e.g., 100 µL) to precipitate proteins and stop the enzymatic reaction.
- **Sample Analysis:**
  - Vortex and centrifuge the stopped samples (e.g., 10,000 × g for 10 minutes) to pellet the protein.
  - Transfer the clear supernatant to a new vial and analyze via **LC-MS/MS** to quantify the remaining amount of the parent test compound.
- **Data Analysis:** Plot the natural logarithm of the parent compound's remaining concentration versus time. The slope of the linear phase is used to calculate the in vitro half-life and intrinsic clearance.

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